

# Essential Safety and Logistical Information for Handling 1-Ethynyl-4-isopropylbenzene

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## Compound of Interest

Compound Name: 1-Ethynyl-4-isopropylbenzene

Cat. No.: B1298540

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides essential, immediate safety and logistical information for **1-Ethynyl-4-isopropylbenzene**, including operational and disposal plans, to ensure laboratory safety and procedural clarity.

Chemical Identifier:

- Name: **1-Ethynyl-4-isopropylbenzene**
- Synonyms: 4'-Isopropylphenyl acetylene, 1-Ethynyl-4-(propan-2-yl)benzene<sup>[1]</sup>
- CAS Number: 23152-99-0<sup>[1]</sup><sup>[2]</sup>

## Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>12</sub>	[1]
Molecular Weight	144.22 g/mol	[1]
Appearance	Colorless to Yellow clear liquid	[1]
Boiling Point	200 °C	[3]
81 °C / 12 mmHg	[1]	
Flash Point	60 °C	[1]
Density	0.904 g/mL	[3]
Specific Gravity (20/20)	0.87	[1]

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Ethynyl-4-isopropylbenzene** is a flammable liquid and vapor that can cause skin and serious eye irritation[1][2]. It may also be harmful if swallowed and may cause an allergic skin reaction[2].

GHS Hazard Statements:

- H226: Flammable liquid and vapor[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H302: Harmful if swallowed[2]
- H317: May cause an allergic skin reaction[2]

Recommended Personal Protective Equipment (PPE):

PPE Type	Specification	Rationale
Eye Protection	Chemical splash goggles or safety glasses meeting ANSI Z.87.1 standard. A face shield is required for large quantities or when there is a risk of splashing.	To protect against serious eye irritation from splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves should be inspected before each use and changed immediately upon contact with the chemical.	To prevent skin irritation and potential allergic reactions[1][2][4]. Disposable nitrile gloves offer good short-term protection against a range of chemicals[5][6].
Body Protection	Flame-resistant lab coat (e.g., Nomex®) buttoned and fitting properly. Long pants and closed-toe, closed-heel shoes are mandatory.	To protect skin from splashes and in case of fire due to the flammable nature of the substance[5].
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If engineering controls are insufficient, a respirator may be required.	To avoid inhalation of vapors[6].

## Operational Plan: Step-by-Step Handling Procedure

- Preparation:
  - Ensure a chemical fume hood is operational and the work area is clear of clutter.
  - Assemble all necessary equipment and reagents.
  - Verify that an appropriate fire extinguisher (e.g., dry chemical, CO<sub>2</sub>) and a safety shower/eyewash station are accessible.

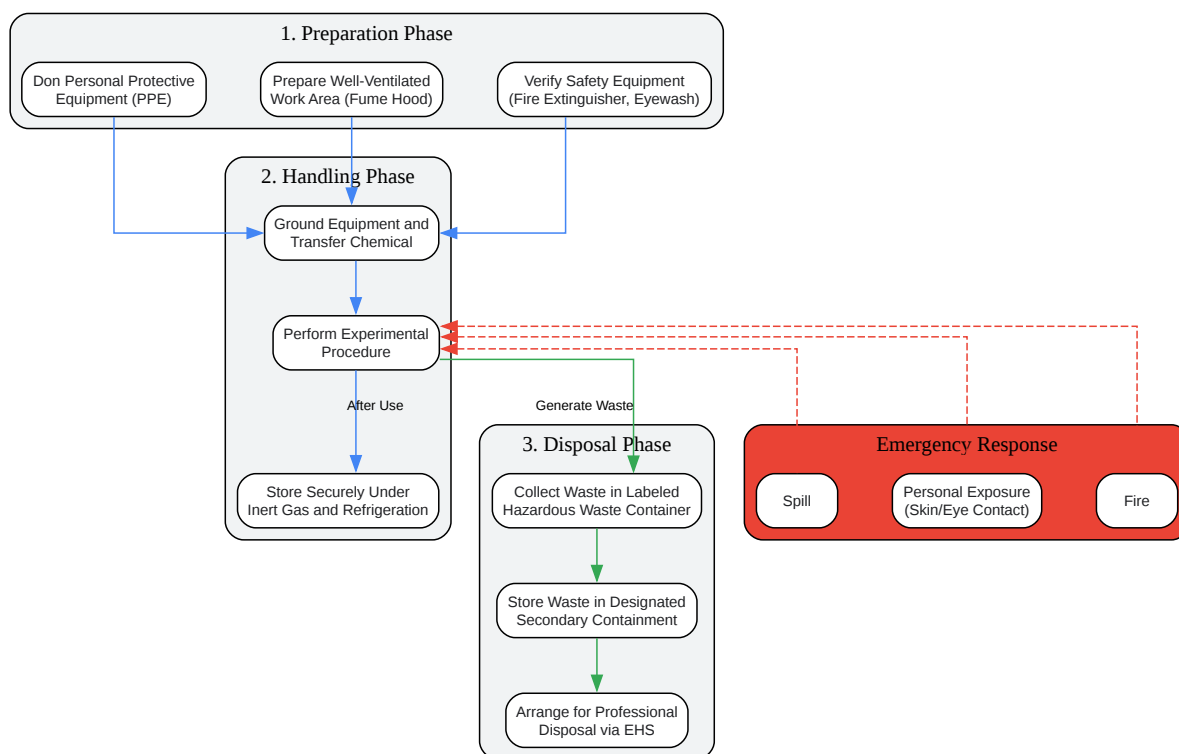
- Don the required PPE as specified above.
- Handling:
  - Ground and bond the container and receiving equipment to prevent static discharge[1].
  - Use only non-sparking tools and explosion-proof electrical/ventilating/lighting equipment[1].
  - Keep the container tightly closed when not in use[1].
  - Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the handling area[1].
  - Avoid contact with skin and eyes. Wash hands thoroughly after handling[1].
  - Store in a cool, well-ventilated place under an inert gas, as the substance is air and heat sensitive[1]. The recommended storage temperature is refrigerated (0-10°C)[1].
- Emergency Procedures:
  - Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water/shower[1].
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
  - Inhalation: Move the person to fresh air. Call a poison center or doctor if you feel unwell.
  - Spill: Eliminate all ignition sources. Ensure adequate ventilation. Wearing appropriate PPE, absorb the spill with an inert material (e.g., sand, vermiculite) and collect it into a suitable, labeled container for disposal[7].

## Disposal Plan: Step-by-Step Waste Management

- Waste Collection:

- Collect waste **1-Ethynyl-4-isopropylbenzene** and any contaminated materials (e.g., gloves, absorbent pads) in a designated, compatible, and properly sealed hazardous waste container[8].
- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name and associated hazards (Flammable, Irritant)[8].
- Waste Storage:
  - Store the hazardous waste container in a designated, well-ventilated, and secure secondary containment area away from incompatible materials, such as strong oxidizing agents.
  - Keep the container closed and away from heat and ignition sources.
- Waste Disposal:
  - Dispose of the contents and container to an approved waste disposal plant in accordance with all local, regional, and national regulations[1].
  - Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal by a licensed hazardous waste contractor[8]. Do not dispose of this chemical down the drain or in regular trash[8].

## Workflow for Handling 1-Ethynyl-4-isopropylbenzene



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Caption: Workflow for the safe handling and disposal of **1-Ethynyl-4-isopropylbenzene**.

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